

Protocol for the Preparation of Norphensuximide-D5 Stock Solutions

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Compound of Interest

Compound Name: Norphensuximide-D5

Cat. No.: B12409956

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Application Notes

Norphensuximide-D5 is the deuterated form of Norphensuximide, which is a metabolite of the anticonvulsant drug Phensuximide. As a stable isotope-labeled internal standard,

Norphensuximide-D5 is essential for accurate quantification of Norphensuximide in biological matrices by mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS). The use of a deuterated internal standard helps to correct for variability in sample preparation and instrument response.

Proper preparation of stock solutions is the first critical step in ensuring the accuracy and reproducibility of analytical methods. This protocol provides a general procedure for the preparation of **Norphensuximide-D5** stock solutions. It is important to note that the solubility of **Norphensuximide-D5** has been described as "slight" in solvents such as chloroform, ethyl acetate, and methanol. Therefore, careful solvent selection and handling are paramount. For quantitative applications, it is recommended to start with a high-concentration primary stock solution in an organic solvent, which can then be diluted to working concentrations in the appropriate aqueous or organic medium for the specific experimental needs.

General storage conditions recommend keeping the solid compound and its solutions in tightly closed containers, protected from light and moisture.^[1] For long-term stability, stock solutions should be stored at low temperatures.

Quantitative Data Summary

Parameter	Value	Source
Synonyms	N-Desmethyl Phensuximide-D5, 3-Phenylpyrrolidin-2,5-dione-D5	[2]
CAS Number	3464-18-4 (unlabelled)	[2]
Molecular Formula	C ₁₀ H ₄ D ₅ NO ₂	[2]
Molecular Weight	180.22 g/mol	[2]
Appearance	White to Off-White Solid	
Purity	Typically >98% atom D	
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.	
Recommended Storage (Solid)	Room temperature, protected from light and moisture. For temperature-sensitive materials, cold storage (e.g., 2–8°C, -20°C) may be indicated on the Certificate of Analysis.	
Recommended Storage (Solution)	Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.	

Experimental Protocol: Preparation of a 1 mg/mL Norphensuximide-D5 Stock Solution in Methanol

This protocol describes the preparation of a 1 mg/mL primary stock solution of **Norphensuximide-D5** in methanol. This concentration is a common starting point for the preparation of calibration standards and quality control samples in bioanalytical assays.

Materials:

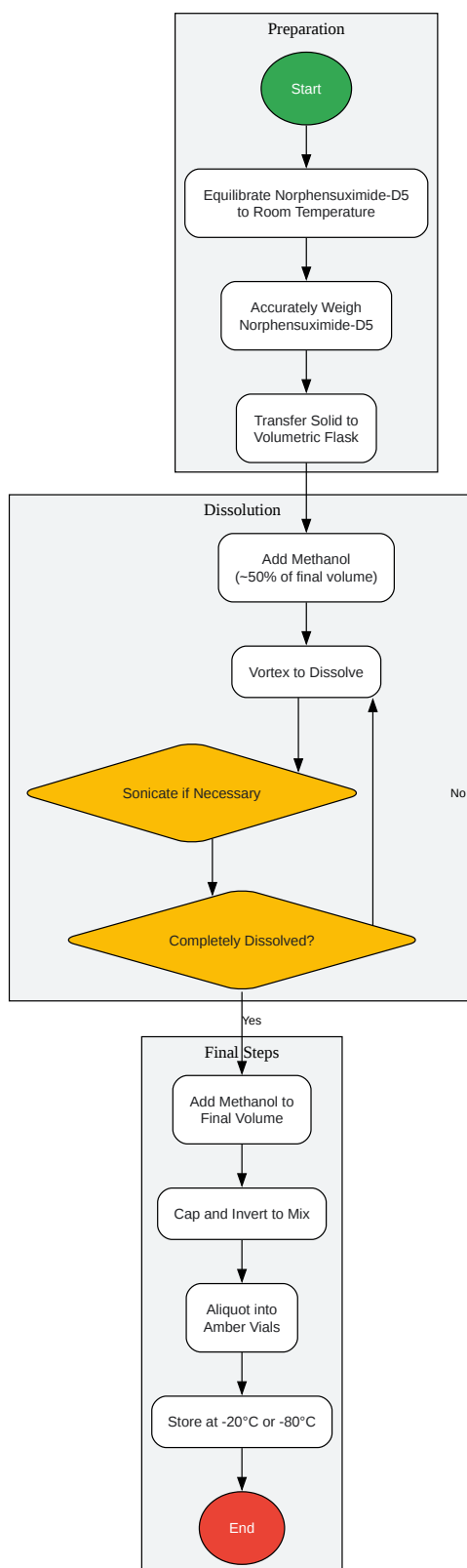
- **Norphensuximide-D5** solid
- High-purity (e.g., HPLC or LC-MS grade) methanol
- Analytical balance
- Calibrated pipettes
- Volumetric flask (e.g., 1 mL or 5 mL, Class A)
- Vortex mixer
- Sonicator (optional)
- Amber glass vials with screw caps for storage

Procedure:

- **Equilibration:** Allow the container of **Norphensuximide-D5** solid to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a precise amount of **Norphensuximide-D5** (e.g., 1 mg) using an analytical balance.
- **Transfer:** Carefully transfer the weighed solid into a clean, dry volumetric flask of the appropriate size (e.g., a 1 mL volumetric flask for a 1 mg/mL solution).
- **Dissolution:**
 - Add a small volume of methanol to the volumetric flask (approximately half of the final volume).
 - Gently swirl the flask to wet the solid.
 - Vortex the solution for 30-60 seconds to aid in dissolution.
 - If the solid does not fully dissolve, sonicate the flask in a water bath for 5-10 minutes.
- **Dilution to Final Volume:**

- Once the solid is completely dissolved, add methanol to the volumetric flask until the bottom of the meniscus is aligned with the calibration mark.
- Cap the flask and invert it several times (at least 10 times) to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution into amber glass vials to protect it from light.
 - Label the vials clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer.
 - For long-term storage, it is recommended to store the stock solution at -20°C or -80°C.

Experimental Workflow



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References

- 1. clinivex.com [clinivex.com]
- 2. esschemco.com [esschemco.com]
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